

Technical Guide: Physical Characteristics of 3,5-Dimethyl-4-ethoxyphenylboronic Acid

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Compound of Interest

Compound Name:	3,5-Dimethyl-4-ethoxyphenylboronic acid
Cat. No.:	B1316095

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Introduction

3,5-Dimethyl-4-ethoxyphenylboronic acid (CAS No. 850568-59-1) is a specialized boronic acid derivative with significant utility in organic synthesis.^[1] Its structural features, including an ethoxy group and two methyl substituents on the phenyl ring, impart distinct reactivity and selectivity.^[1] This compound is primarily recognized as a key building block in Suzuki-Miyaura cross-coupling reactions, a fundamental method for constructing carbon-carbon bonds in the synthesis of complex organic molecules.^[1] Its application extends to the development of novel pharmaceuticals and agrochemicals, where precise molecular architecture is paramount.^[1] This guide provides a summary of its core physical characteristics, outlines generalized experimental protocols for their determination, and presents a logical workflow for the physical characterization of such a compound.

Core Physical Properties

The known physical and chemical properties of **3,5-Dimethyl-4-ethoxyphenylboronic acid** are summarized below.

Property	Value	Source
CAS Number	850568-59-1	[1]
Molecular Formula	C ₁₀ H ₁₅ BO ₃	[1]
Molecular Weight	194.04 g/mol	[1]
Appearance	White to off-white crystalline powder	[1]
Melting Point	211 °C (Lit.)	[1]
Purity	98 - 105% (Assay by titration)	[1]
Storage Conditions	Store at room temperature	[1]

Experimental Protocols

While specific, detailed experimental records for the characterization of **3,5-Dimethyl-4-ethoxyphenylboronic acid** are not publicly available, the following section outlines standardized, generic protocols for determining the key physical properties listed above. These methods are based on established international guidelines and common laboratory practices.

Determination of Appearance

Principle: This protocol describes the visual inspection of a substance to determine its physical form, color, and clarity.

Methodology:

- Place a small, representative sample of the substance (approximately 100-200 mg) on a clean, white laboratory surface or in a clear glass vial.
- Conduct the observation under diffuse, full-spectrum daylight or a standardized artificial light source.
- Observe the sample against both a white and a black background to accurately assess color and identify any extraneous matter.

- Record the physical state (e.g., crystalline powder, amorphous solid) and the color (e.g., white, off-white).
- Use a spatula to gently manipulate the powder to assess its flow characteristics and check for uniformity.

Determination of Melting Point

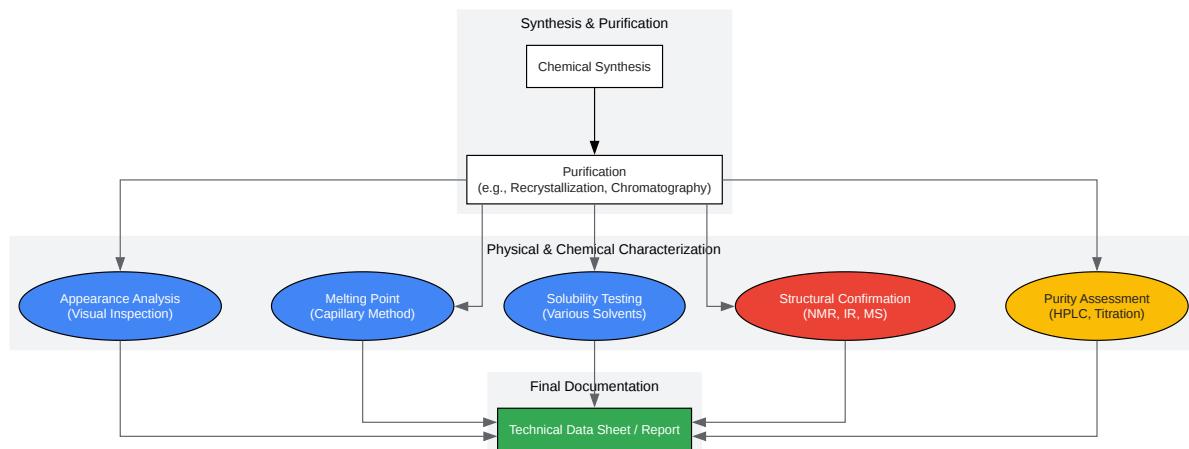
Principle: The melting point is determined as the temperature at which the phase transition from solid to liquid occurs at atmospheric pressure. This protocol is based on the OECD Guideline 102 for the Testing of Chemicals.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Methodology (Capillary Method):

- Ensure the sample is thoroughly dried and finely powdered.
- Pack a small amount of the powdered sample into a capillary tube (sealed at one end) to a height of 2-4 mm.
- Place the capillary tube into a calibrated melting point apparatus (e.g., liquid bath or metal block design).
- Heat the apparatus at a controlled rate (e.g., 1-2 °C per minute) as the temperature approaches the expected melting point.
- Record the temperature at which the first droplet of liquid is observed (onset of melting) and the temperature at which the last solid particle melts (completion of melting). The range between these two temperatures is the melting range. For a pure substance, this range is typically narrow.

Logical Workflow for Physical Characterization

The following diagram illustrates a standard workflow for the physical and chemical characterization of a newly synthesized chemical entity like **3,5-Dimethyl-4-ethoxyphenylboronic acid**.



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Caption: Workflow for the characterization of a chemical compound.

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